

Application Notes and Protocols for the Treatment of Disperse Orange 25 Wastewater

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Compound of Interest

Compound Name: Disperse orange 25

Cat. No.: B078578

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Introduction

Disperse Orange 25 is an azo dye characterized by its non-ionic and hydrophobic nature, commonly used in the dyeing of synthetic fibers like polyester.[1][2] Due to its stable chemical structure, it is resistant to conventional wastewater treatment methods, leading to its persistence in the environment.[3] The release of effluents containing **Disperse Orange 25** poses significant environmental concerns, as these dyes can be toxic, mutagenic, and carcinogenic.[4] This document provides detailed application notes and experimental protocols for various techniques aimed at the removal of **Disperse Orange 25** from wastewater, intended for researchers, scientists, and professionals in environmental science and drug development.

The primary methods covered include adsorption, advanced oxidation processes (AOPs), and membrane filtration. Each section summarizes key quantitative data and provides detailed protocols for laboratory-scale experiments.

Section 1: Adsorption Techniques

Adsorption is a widely studied, efficient, and cost-effective method for removing dyes from aqueous solutions.[5] The process involves the accumulation of the dye molecules (adsorbate) onto the surface of a solid material (adsorbent). A variety of low-cost adsorbents have been investigated for the removal of **Disperse Orange 25**.

Data Presentation: Adsorption of Disperse Orange 25

Adsorbent	Optimal pH	Contact Time (min)	Adsorbent Dosage	Initial Dye Conc. (mg/L)	Temperature (°C)	Removal Efficiency (%) / Capacity (mg/g)	Reference
Zeolite from Cenospheres	6.10	119	0.67 g/L	38.00	Not Specified	96%	[4]
Acid-Treated Red Mud	4.0	120	Not Specified	Not Specified	40	127 mg/g	[6]
Cenospheres	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	81%	[5]
Modified Microcrystalline Cellulose	Acidic	Not Specified	Not Specified	1-15	45	4.71 mg/g	[7]
Activated Carbon (from Euphorbia rigida)	Not Specified	Not Specified	Not Specified	Not Specified	20	118.93 mg/g	[8]
Activated Carbon (from Holm Oak Acorns)	2.0	Not Specified	0.15 g/25 mL	Not Specified	Not Specified	93.5%	[9]
Poplar Sawdust Char	2.0	Not Specified	Not Specified	50	67	83.4%	[10][11]

Experimental Protocol: Batch Adsorption Study

This protocol outlines a typical batch adsorption experiment to evaluate the efficacy of an adsorbent for **Disperse Orange 25** removal.

1. Materials and Reagents:

- **Disperse Orange 25** ($C_{17}H_{17}N_5O_2$, MW: 323.35 g/mol)[\[4\]](#)
- Selected Adsorbent (e.g., activated carbon, zeolite)
- Hydrochloric Acid (HCl, 0.1 M)
- Sodium Hydroxide (NaOH, 0.1 M)
- Deionized Water
- Conical flasks (250 mL)
- Orbital shaker
- pH meter
- UV-Vis Spectrophotometer
- Centrifuge or Syringe filters (0.45 μ m)

2. Preparation of Dye Stock Solution:

- Accurately weigh 100 mg of **Disperse Orange 25** powder and dissolve it in 1 L of deionized water to prepare a 100 mg/L stock solution.
- The stock solution should be stored in a dark container to prevent photodegradation.

3. Batch Adsorption Experiment:

- Prepare a series of conical flasks containing a fixed volume of dye solution of a known concentration (e.g., 100 mL of 30 mg/L **Disperse Orange 25**), diluted from the stock solution.

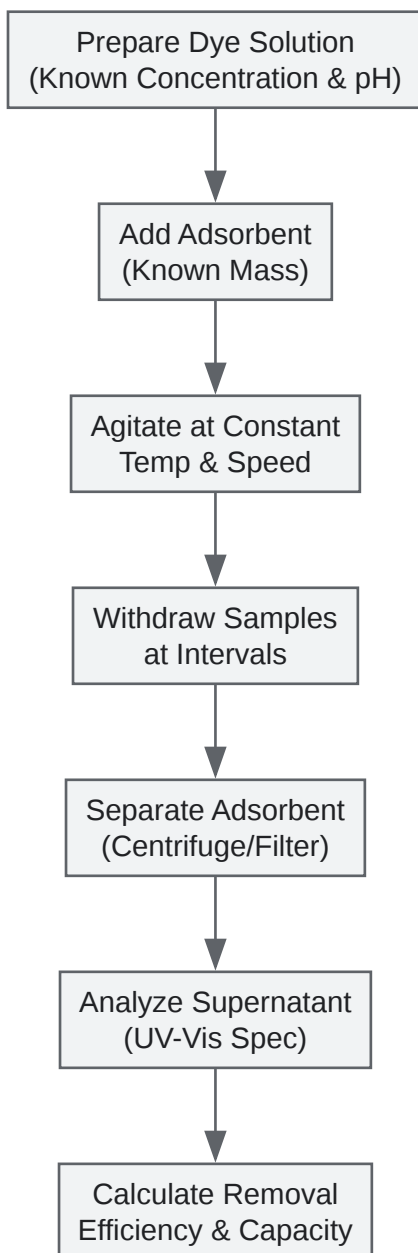
- Adjust the initial pH of the solutions to the desired value using 0.1 M HCl or 0.1 M NaOH.
- Add a predetermined amount of the adsorbent to each flask (e.g., 0.1 g).
- Place the flasks on an orbital shaker and agitate at a constant speed (e.g., 150 rpm) at a controlled temperature.
- Withdraw aliquots (e.g., 5 mL) at regular time intervals (e.g., 0, 15, 30, 60, 90, 120 minutes).
- Separate the adsorbent from the solution immediately by centrifugation or filtration to stop the adsorption process.[\[12\]](#)

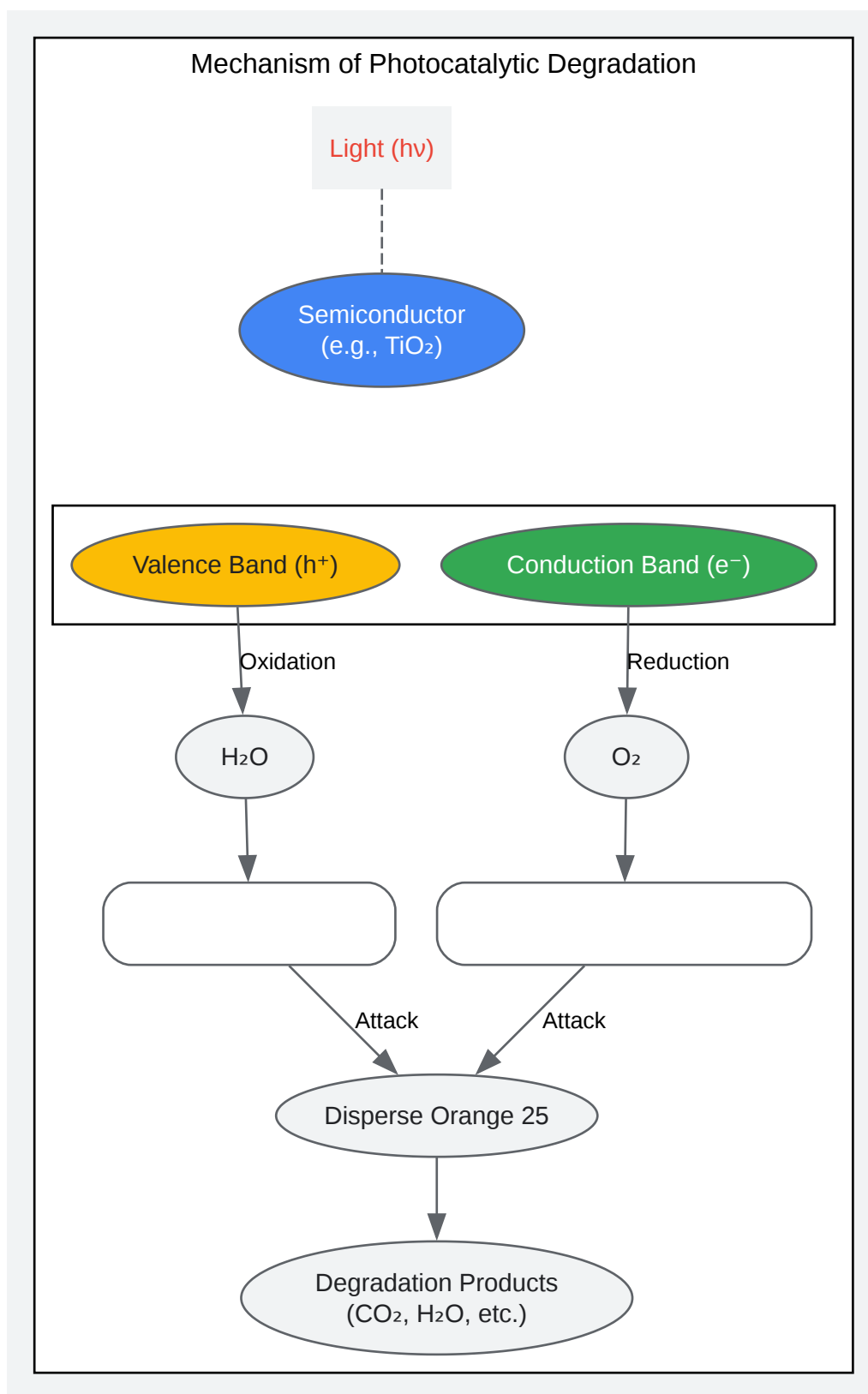
4. Analysis:

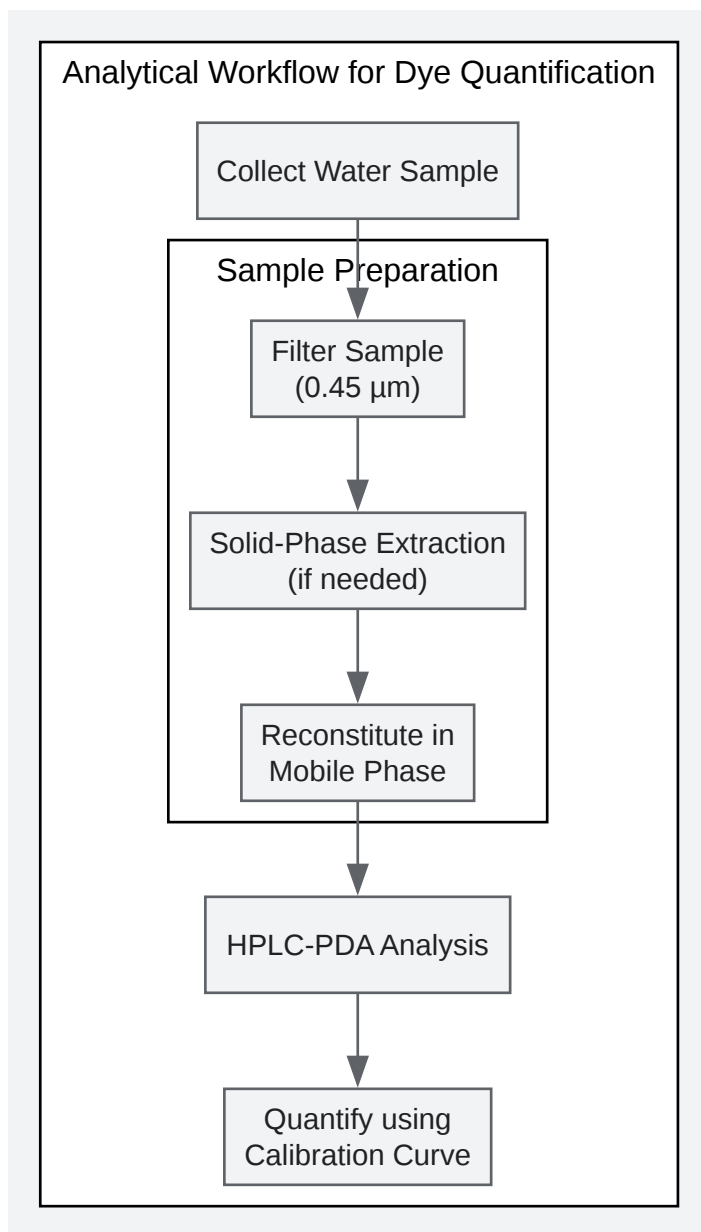
- Measure the absorbance of the supernatant at the maximum wavelength (λ_{max}) of **Disperse Orange 25**, which is approximately 470 nm.[\[4\]](#)
- Calculate the remaining dye concentration using a pre-established calibration curve.
- The removal efficiency and adsorption capacity (q_t) at time 't' are calculated as follows:
 - Removal Efficiency (%) = $[(C_0 - C_t) / C_0] \times 100$
 - Adsorption Capacity (q_t , mg/g) = $[(C_0 - C_t) \times V] / m$
 - Where:
 - C_0 = Initial dye concentration (mg/L)
 - C_t = Dye concentration at time t (mg/L)
 - V = Volume of the solution (L)
 - m = Mass of the adsorbent (g)

Visualization: Adsorption Process

Batch Adsorption Experimental Workflow







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